

Application Notes and Protocols for Co 101244

In Vitro Assays

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Compound of Interest

Compound Name: Co 101244

Cat. No.: B12815975

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Introduction

Co 101244, also known as PD 174494 and Ro 63-1908, is a potent and selective antagonist of the N-methyl-D-aspartate (NMDA) receptor, with a high affinity for subtypes containing the GluN2B subunit.[1][2] NMDA receptors are ionotropic glutamate receptors that play a crucial role in synaptic plasticity, learning, and memory.[3] Overactivation of these receptors can lead to excitotoxicity and neuronal cell death, implicating them in a variety of neurological disorders.[3][4] **Co 101244**'s selectivity for the GluN2B subunit makes it a valuable research tool for investigating the specific roles of this subunit in both physiological and pathological processes.[1][2] These application notes provide detailed protocols for in vitro assays to characterize the activity of **Co 101244**.

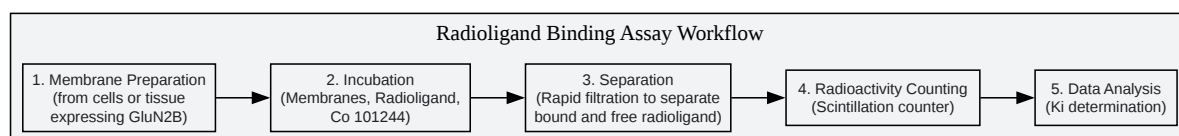
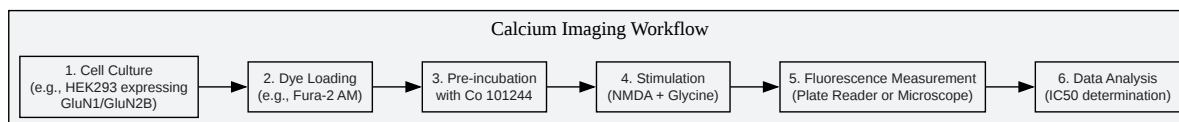
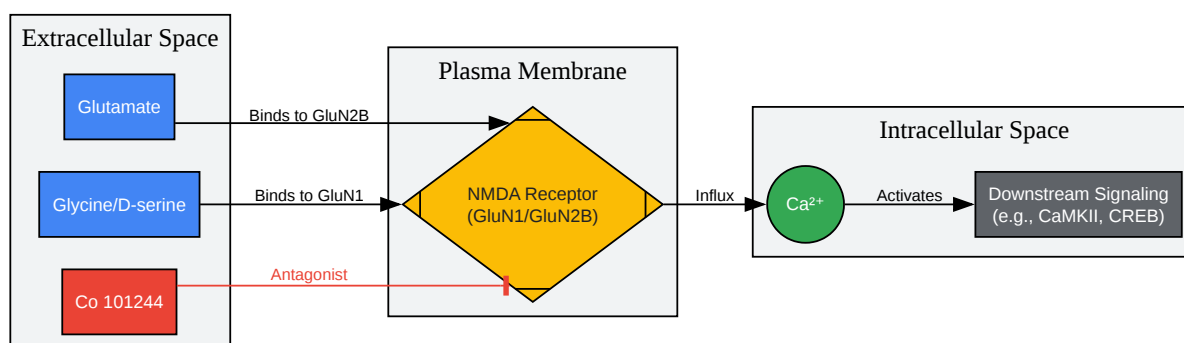
Data Presentation

The following table summarizes the quantitative data for **Co 101244**, highlighting its selectivity for GluN2B-containing NMDA receptors.

Parameter	Receptor Subunit Combination	Value	Reference
IC50	GluN1A/GluN2B	0.043 μ M	[1][2]
IC50	GluN1A/GluN2A	> 100 μ M	[1][2]
IC50	GluN1A/GluN2C	> 100 μ M	[1][2]

Signaling Pathway

The following diagram illustrates the canonical NMDA receptor signaling pathway and the inhibitory action of **Co 101244**.



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